

VMD-928 selectivity profiling against other kinases

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Compound of Interest

Compound Name: VMD-928
Cat. No.: B15617439

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VMD-928 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with detailed information regarding the kinase selectivity profile of **VMD-928**. Below you will find troubleshooting guides and frequently asked questions in a structured question-and-answer format to assist with your experimental design and data interpretation.

VMD-928 Kinase Selectivity Profile

VMD-928 is a first-in-class, orally bioavailable, allosteric, and irreversible selective inhibitor of Tropomyosin receptor kinase A (TrkA), also known as NTRK1.^{[1][2][3]} Its high selectivity is a key feature of its mechanism of action.

Data Presentation: Kinase Selectivity

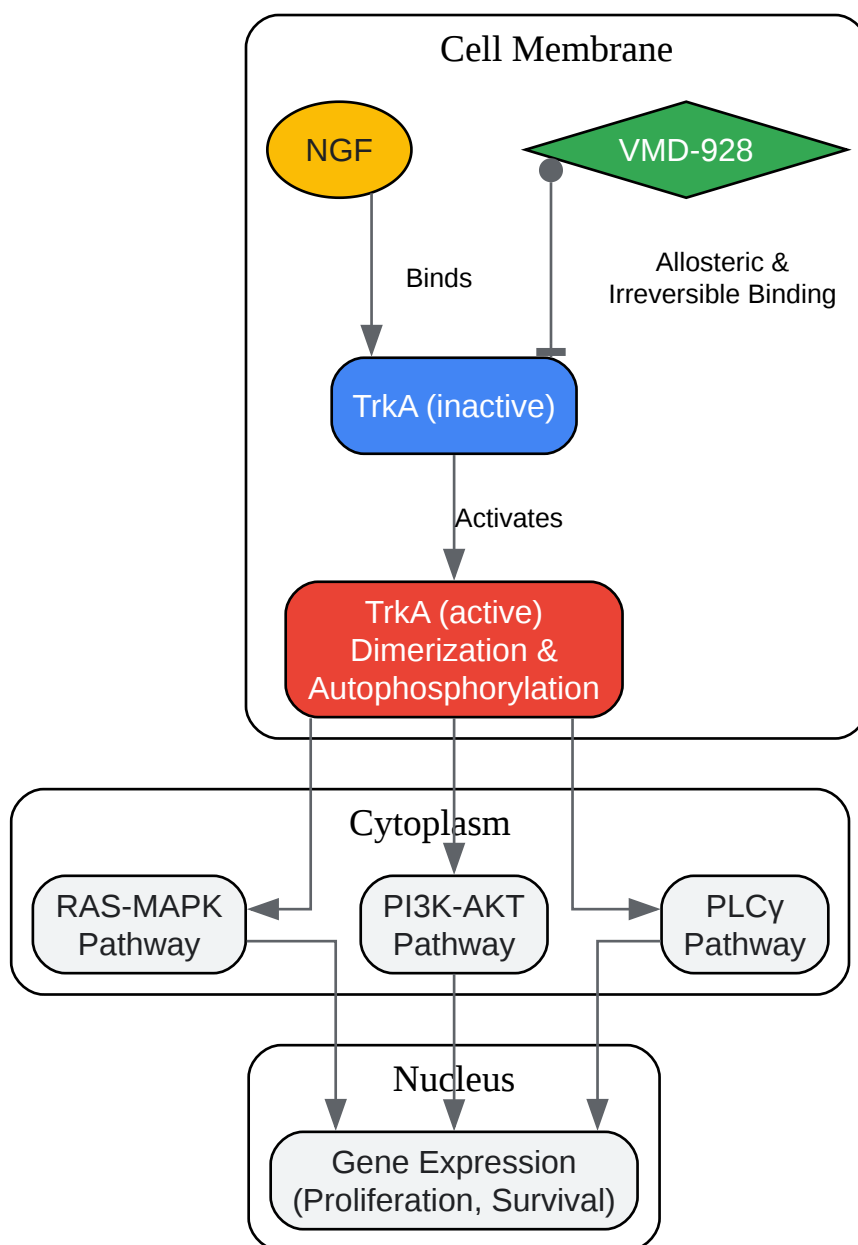
Quantitative data from a comprehensive in vitro screen of **VMD-928** against a large panel of kinases demonstrates its high selectivity for TrkA. While specific IC₅₀ values for the entire panel are not publicly available, the key findings are summarized below.

Target Kinase	Description	Selectivity Finding	Reference
TrkA (NTRK1)	Primary target; a receptor tyrosine kinase involved in cell proliferation, differentiation, and survival.	High Potency and Selectivity	[1] [2] [4]
TrkB (NTRK2)	Closely related neurotrophic receptor tyrosine kinase.	Little to no activity	[1] [5]
TrkC (NTRK3)	Closely related neurotrophic receptor tyrosine kinase.	Little to no activity	[1] [5]
Kinase Panel	A broad panel of 348 other kinases.	Little to no activity observed against the panel.	[1] [5]

Note: The high selectivity of **VMD-928** for TrkA over TrkB and TrkC is significant, as pan-Trk inhibitors can have off-target effects related to the inhibition of TrkB and TrkC.

Signaling Pathway and Experimental Workflow

TrkA Signaling Pathway and VMD-928's Point of Intervention



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VMD-928 allosterically and irreversibly binds to TrkA, preventing its activation and downstream signaling.

General Experimental Workflow for Kinase Selectivity Profiling



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